

An In-depth Technical Guide to Butanoic Anhydride: IUPAC Nomenclature, Synonyms, and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butyric anhydride*

Cat. No.: *B046445*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of butanoic anhydride, a significant chemical intermediate in various industrial and pharmaceutical applications. The document details its formal nomenclature according to the International Union of Pure and Applied Chemistry (IUPAC), lists its common synonyms, and presents its key physicochemical properties in a structured format. Furthermore, a representative laboratory-scale synthesis protocol is provided to illustrate its preparation.

IUPAC Nomenclature and Synonyms

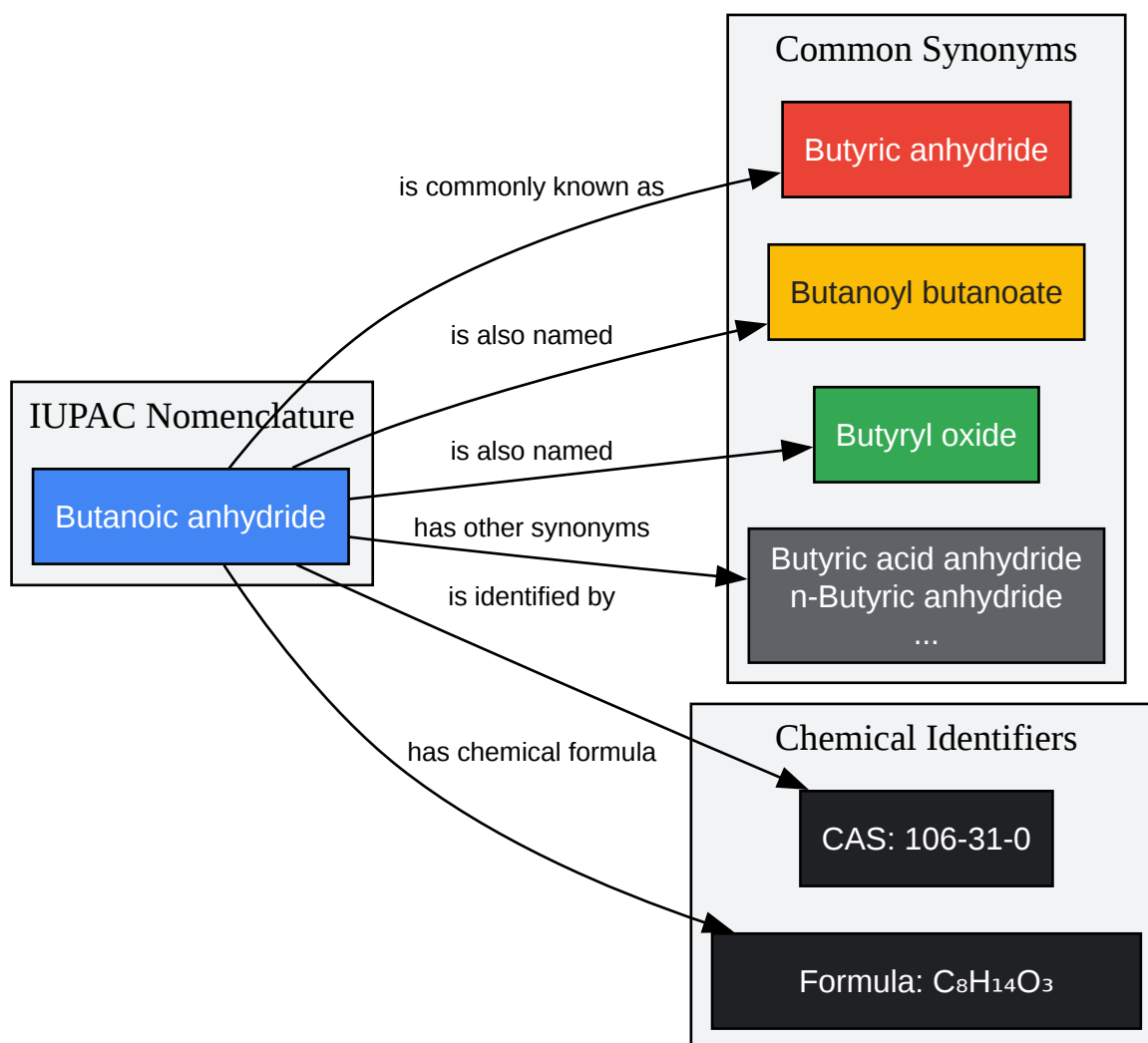
The systematic naming of chemical compounds is crucial for unambiguous communication in research and development. The preferred IUPAC name for the compound with the chemical formula $(\text{CH}_3\text{CH}_2\text{CH}_2\text{CO})_2\text{O}$ is Butanoic anhydride.^[1]

However, in literature and commercial contexts, it is frequently referred to by several other names. A comprehensive list of synonyms is provided below:

- Butyric anhydride^{[1][2][3][4][5]}
- n-Butyric anhydride^{[3][5]}
- Butanoyl butanoate^{[1][3][6]}

- Butanoic acid, anhydride[3][6]
- Butyric acid anhydride[1][3][5][6]
- Butyryl oxide[3][5][6]
- n-Butanoic anhydride[3][5]
- Butanoic acid, 1,1'-anhydride[3][5]

The relationship between the official IUPAC name and its various synonyms and identifiers is illustrated in the diagram below.



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Caption: Logical relationship of Butanoic Anhydride nomenclature.

Physicochemical Properties

A summary of the key quantitative data for butanoic anhydride is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₄ O ₃	[6]
Molecular Weight	158.19 g/mol	[2][3]
CAS Registry Number	106-31-0	[2][3][6]
Appearance	Colorless to water-white liquid	[3][4]
Odor	Pungent, rancid butter-like	[3]
Density	0.967 g/mL at 25 °C	[2]
Melting Point	-75 to -66 °C	[2]
Boiling Point	198-199 °C	[2][4]
Flash Point	87 °C (closed cup)	[2]
Refractive Index	1.413 (n _{20/D})	[2]
Vapor Pressure	10 mmHg at 79.5 °C	[2]
Solubility	Soluble in ether; reacts with water and alcohol	[3]

Experimental Protocols

The synthesis of butanoic anhydride can be achieved through several methods. One established laboratory-scale procedure involves the reaction of butanoic acid with ketene. The following protocol is adapted from a verified procedure for a homologous anhydride and is applicable for the preparation of butanoic anhydride.

Synthesis of Butanoic Anhydride from Butanoic Acid and Ketene

Materials:

- Butanoic acid (reagent grade)
- Ketene (generated in situ)
- Ice bath
- 250-mL gas-washing bottle
- Apparatus for fractional distillation (e.g., a Whitmore-Lux type column)
- Oil bath

Procedure:

- Place 88.1 g (1 mole) of butanoic acid into a 250-mL gas-washing bottle.
- Cool the bottle in an ice bath.
- Pass 0.50 to 0.55 mole of ketene into the butanoic acid at a rate of approximately 0.45 mole per hour.
- Transfer the resulting mixture to a fractional distillation apparatus equipped with an efficient column.
- Heat the apparatus using an oil bath. A low-boiling fraction, which may contain acetone, unreacted ketene, acetic acid, and some acetic anhydride, is removed at atmospheric pressure.
- Gradually increase the temperature of the oil bath to 220 °C over a period of about one hour and maintain this temperature for a total of three hours from the start of the distillation. This step is crucial to ensure the complete conversion of any mixed anhydride to butanoic anhydride.
- After the distillation at atmospheric pressure is complete, allow the liquid to cool slightly.
- Continue the distillation under reduced pressure (3–10 mm Hg).

- Collect the fraction of butanoic anhydride. The expected yield is in the range of 80-87%.

Safety Precautions:

- This procedure should be carried out in a well-ventilated fume hood.
- Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn.
- Ketene is a toxic and reactive gas. It should be handled with extreme caution by trained personnel.
- Butanoic anhydride is corrosive and reacts with moisture. Handle with care and store under anhydrous conditions.

This guide serves as a foundational resource for professionals working with butanoic anhydride. For further information on specific applications or safety handling, consulting comprehensive chemical safety databases is recommended.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Butanoic Anhydride: IUPAC Nomenclature, Synonyms, and Properties]. BenchChem, [2025]. [Online PDF].

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